

An In-depth Technical Guide to 1,2-Dodecanediol (CAS: 1119-87-5)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Dodecanediol, with the CAS number 1119-87-5, is a versatile aliphatic diol that has garnered significant interest across various scientific and industrial sectors, including pharmaceuticals, cosmetics, and material science.[1][2] Structurally, it is a twelve-carbon chain with hydroxyl groups on the first and second carbon atoms.[2] This unique structure imparts both hydrophilic and lipophilic characteristics, making it a valuable intermediate in fine chemical synthesis and a functional ingredient in various formulations.[3] This guide provides a comprehensive technical overview of **1,2-Dodecanediol**, focusing on its physicochemical properties, synthesis, applications in research and drug development, and its established antimicrobial mechanism.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **1,2-Dodecanediol** is essential for its effective application in research and formulation development. The following tables summarize key identifiers and quantitative data for this compound.

Table 1: Chemical Identifiers for 1,2-Dodecanediol



Identifier	Value	
CAS Number	1119-87-5[1]	
IUPAC Name	dodecane-1,2-diol[1][4]	
Synonyms	Lauryl glycol, 1,2-Dihydroxydodecane, Dodecane-1,2-diol[1][4]	
Molecular Formula	C12H26O2[1][2]	
InChI	InChl=1S/C12H26O2/c1-2-3-4-5-6-7-8-9-10- 12(14)11-13/h12-14H,2-11H2,1H3[1][4]	
InChlKey	ZITKDVFRMRXIJQ-UHFFFAOYSA-N[1][4]	
SMILES	CCCCCCCC(O)CO[1][4]	

Table 2: Physicochemical Data for 1,2-Dodecanediol



Property	Value	Unit	Source(s)
Molecular Weight	202.33	g/mol	[1][5]
Appearance	White solid, colorless to pale yellow liquid	-	[1]
Melting Point	56-60	°C	[5][6]
Boiling Point	189 (at 12 mmHg)	°C	[7]
рКа	14.46 ± 0.20 (Predicted)	-	[1]
LogP (Octanol/Water Partition Coefficient)	2.870 (Crippen Calculated)	-	[8]
Water Solubility	Low	-	[1][9]
Solubility in Organic Solvents	Soluble in alcohol and warm ether	-	[7][9]
Hydrogen Bond Donor Count	2	-	[1]
Hydrogen Bond Acceptor Count	2	-	[1]
Rotatable Bond Count	10	-	[1]
Topological Polar Surface Area	40.5	Ų	[1]

Synthesis and Manufacturing

1,2-Dodecanediol is commonly synthesized through various chemical routes. A prevalent method involves the hydrolysis of decyl-oxirane. This reaction is typically carried out using an aqueous solution of a mineral acid, such as sulfuric acid.[1]

Another approach mentioned in the literature is the use of **1,2-dodecanediol** to produce dodec-1-ene via bromination. This reaction utilizes reagents such as imidazole,



chlorodiphenylphosphine, and iodine in a solvent system of toluene and acetonitrile over a 16-hour period, yielding approximately 85%.[1]

For drug development and other high-purity applications, the selection of a reliable manufacturing source is critical to ensure lot-to-lot consistency and minimize impurities that could affect experimental outcomes or product stability.[3]

General Synthesis of 1,2-Dodecanediol Decyl-oxirane Aq. H2SO4 Hydrolysis 1,2-Dodecanediol

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Caption: Synthesis of 1,2-Dodecanediol from decyl-oxirane.

Applications in Research and Drug Development

1,2-Dodecanediol's unique properties make it a valuable tool for researchers and drug development professionals.

Antimicrobial Agent and Preservative

1,2-Dodecanediol exhibits broad-spectrum antimicrobial activity against bacteria and fungi.[4] [10] This property is leveraged in the preservation of cosmetic and pharmaceutical formulations, where it can reduce the reliance on traditional preservatives.[11] Studies have shown its effectiveness against Staphylococcus aureus and Staphylococcus epidermidis.[10] [12] The antimicrobial efficacy of 1,2-alkanediols is dependent on their alkyl chain length, with those having 6-12 carbon atoms showing significant activity.[12]



The proposed mechanism of its antimicrobial action is the disruption of the microbial cell membrane.[11] This non-specific physical mechanism of action is advantageous as it is less likely to lead to the development of microbial resistance compared to targeted biochemical inhibitors.

Antimicrobial Mechanism of 1,2-Dodecanediol Bacterial Cell Membrane Lipid Lipid Lipid Lipid 1,2-Dodecanediol intercalates into lipid bilayer Membrane Disruption Cell Lysis

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Caption: Disruption of bacterial cell membrane by **1,2-Dodecanediol**.

Pharmaceutical Intermediate

As a difunctional molecule, **1,2-Dodecanediol** serves as a versatile starting material or intermediate in the synthesis of more complex molecules.[3][13] It has been used in the preparation of:

- Lipophilic diamines and amino alcohols: These compounds have been investigated for their potential antitubercular activity.[5]
- Ferrite nanoparticles: **1,2-Dodecanediol** is used in the synthesis of Fe(II), Co(II), and Ni(II) ferrite nanoparticles, which have applications in diagnostics and drug delivery.[5][6]



Formulation Excipient

In pharmaceutical formulations, **1,2-Dodecanediol** can function as a:

- Moisturizing agent (humectant): Its hydroxyl groups attract and retain water, which is beneficial in topical formulations to prevent skin dryness.[1]
- Surfactant and Emulsifier: It can reduce the surface tension of liquids, aiding in the formation and stabilization of emulsions.[1][2]
- Solubilizing agent: Its amphiphilic nature can potentially enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).

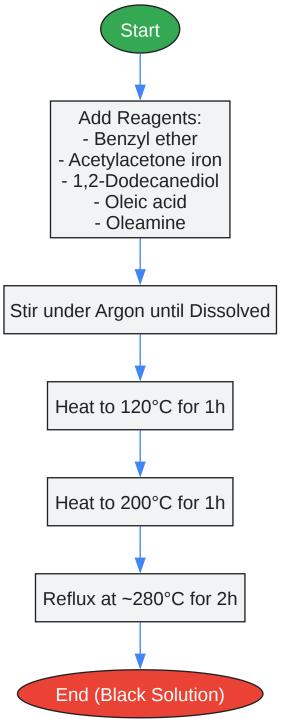
Experimental ProtocolsPreparation of Magnetic Microspheres

This protocol describes the use of **1,2-Dodecanediol** in the synthesis of magnetic microspheres.[13]

- Reaction Setup: In a flask, sequentially add 20 mL of benzyl ether, 2 mmol of acetylacetone iron, 10 mmol of 1,2-dodecanediol, 10 mmol of oleic acid, and 2 mmol of oleamine.
- Dissolution: Stir the mixture under an argon atmosphere until all reactants are completely dissolved.
- Heating Profile:
 - Heat the mixture to 120°C and maintain for 1 hour.
 - Increase the temperature to 200°C and maintain for 1 hour.
 - Further heat the reaction mixture to approximately 280°C and reflux for 2 hours. The reaction is complete when the solution turns from dark brown to black.



Workflow for Magnetic Microsphere Synthesis



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Caption: Experimental workflow for synthesizing magnetic microspheres.



Analytical Characterization: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a standard method for the analysis and identification of 1,2-Dodecanediol.[7]

- Sample Preparation: Dissolve a known quantity of **1,2-Dodecanediol** in a suitable solvent such as dichloromethane.
- Derivatization (Recommended): To increase volatility, add a silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% trimethylchlorosilane) to the sample solution.
 Heat at 70°C for 30 minutes to convert the hydroxyl groups to their trimethylsilyl (TMS) ethers.
- Injection: Inject an aliquot of the derivatized sample into the GC-MS system.
- Gas Chromatography:
 - o Column: A non-polar capillary column (e.g., DB-1 or DB-5).
 - o Carrier Gas: Helium.
 - Temperature Program: An appropriate temperature gradient is used to separate the components.
- Mass Spectrometry: The eluting compounds are ionized (typically by electron ionization) and the resulting mass spectrum is used for identification by comparison to spectral libraries.

Safety and Handling

1,2-Dodecanediol is generally considered to be of low toxicity, but may cause mild skin and eye irritation.[1] It is important to handle this chemical with appropriate personal protective equipment, including eye shields and gloves.[5] Standard laboratory safety protocols should be followed to avoid direct contact and inhalation.[1] In case of contact, rinse the affected area with copious amounts of water.[13]

Conclusion



1,2-Dodecanediol (CAS 1119-87-5) is a multifunctional compound with a well-defined physicochemical profile. Its utility as a pharmaceutical intermediate, a formulation excipient with moisturizing and antimicrobial properties, and a key component in the synthesis of advanced materials makes it a subject of ongoing interest for researchers, scientists, and drug development professionals. A comprehensive understanding of its properties, synthesis, and handling is crucial for leveraging its full potential in scientific and industrial applications.

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